

Essential Safety and Operational Guide for Handling AT-130

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Compound of Interest

Compound Name: AT-130

Cat. No.: B15563116

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For Researchers, Scientists, and Drug Development Professionals: Your Preferred Source for Laboratory Safety and Chemical Handling Information

This document provides immediate, essential safety and logistical information for handling **AT-130** (CAS Number: 211364-06-6). The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this potent compound, building on a foundation of laboratory safety to provide value beyond the product itself.

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory to ensure personnel safety when handling **AT-130**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Must have side-shields to provide comprehensive protection.
Hand Protection	Protective Gloves	Chemically impervious gloves are required.
Body Protection	Impervious Clothing	A lab coat or other impervious clothing should be worn.
Respiratory	Suitable Respirator	Use in areas with appropriate exhaust ventilation. A respirator is necessary if ventilation is inadequate or when handling dust or aerosols.

Immediate Safety and First Aid Measures

Emergency preparedness is critical. Familiarize yourself with these immediate response actions.

Exposure Route	First Aid Procedure
Inhalation	Immediately move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Seek immediate medical attention.
Skin Contact	Thoroughly rinse the affected skin with large amounts of water. Remove any contaminated clothing and shoes. Call a physician.[1]
Eye Contact	Locate an eye-wash station and immediately flush the eyes with large amounts of water, removing contact lenses if present. Ensure adequate flushing by separating the eyelids with fingers. Promptly seek medical attention.[1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician for guidance.[1]

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **AT-130** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation, and contact with eyes and skin.[1]
- Prevent the formation of dust and aerosols.[1]
- Operations should be conducted in areas with adequate exhaust ventilation.[1]

Storage:

- Keep the container tightly sealed.[1]
- Store in a cool, well-ventilated area.[1]

- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- The recommended storage temperature is -20°C. Shipping at room temperature is permissible for periods of less than two weeks.[\[1\]](#)

Disposal Plan

All waste materials containing **AT-130** must be handled and disposed of as hazardous waste.

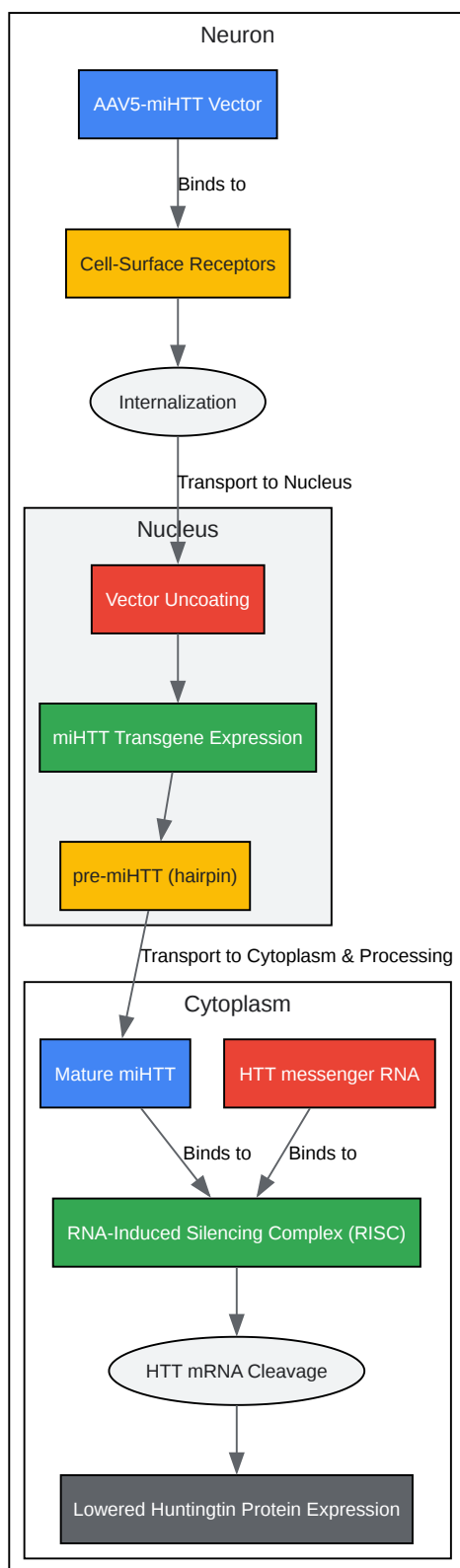
Waste Type	Disposal Procedure
Contaminated Materials	Absorb spills with a finely-powdered liquid-binding material such as diatomite or universal binders. Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material as special waste through a licensed disposal company, in consultation with local environmental regulations. [1] [2]
Unused Product	Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.

Experimental Protocol and Signaling Pathway

AT-130 is identified as a potent, non-nucleoside inhibitor of hepatitis B virus (HBV) replication, specifically targeting viral DNA synthesis.[\[3\]](#) It has shown activity against both wild-type and mutant HBV strains in hepatoma cells.[\[3\]](#)

In a different therapeutic application, a formulation known as AMT-130 is being investigated as a gene therapy for Huntington's disease. This therapy utilizes a microRNA (miRNA) to silence the huntingtin (HTT) gene. The mechanism involves the delivery of the miRNA via an adeno-associated virus (AAV5) vector into neuronal cells.[\[4\]](#)

Below is a diagram illustrating the signaling pathway of AMT-130 in the context of Huntington's disease gene therapy.



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AMT-130 (miHTT) Signaling Pathway

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